Application Notes and Protocols: Preparation of AT-1002 TFA Solution

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Compound of Interest

Compound Name:	*AT-1002 TFA*
Cat. No.:	*B8081535*

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Introduction

AT-1002 is a synthetic hexapeptide that acts as a tight junction regulator, reversibly increasing paracellular permeability.[1][2] This property makes it a valuable tool in research and drug development for enhancing the delivery of therapeutic molecules across epithelial barriers.[3] AT-1002, derived from the Vibrio cholerae zonula occludens toxin (ZOT), has been shown to cause the redistribution of ZO-1 from cell junctions and activate Src and MAP kinase pathways.[3] Proper preparation of AT-1002 solutions is critical for obtaining accurate and reproducible experimental results. This document provides a detailed guide for the preparation of **AT-1002 TFA** (trifluoroacetic acid) solutions for in vitro and in vivo applications.

Data Presentation: Solubility of AT-1002 TFA

The following table summarizes the solubility of **AT-1002 TFA** in various solvents. It is recommended to use sonication or warming to aid dissolution, especially in aqueous solutions.[1][2]

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Solvent System	Solubility	Molar Concentration (Approx.)	Notes
In Vitro			
DMSO	33.33 mg/mL	40.55 mM	Requires sonication. [2]
Water	1 mg/mL	1.22 mM	Requires sonication. [2]
In Vivo Formulations			
PBS	8.33 mg/mL	10.13 mM	Requires sonication, warming, and heating to 60°C.[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	≥ 3.04 mM	Clear solution.[1][2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	≥ 3.04 mM	Clear solution.[1][2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	≥ 3.04 mM	Clear solution.[1]

Molecular Weight of **AT-1002 TFA**: 821.91 g/mol [2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM AT-1002 TFA Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **AT-1002 TFA** in DMSO, which can be stored for later use.

Materials:

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- **AT-1002 TFA** (MW: 821.91 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer
- Water bath sonicator

Procedure:

- Weighing **AT-1002 TFA**: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **AT-1002 TFA**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.22 mg of **AT-1002 TFA**.
- Adding Solvent: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **AT-1002 TFA**. For the 1 mL of 10 mM example, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- Sonication: If the peptide is not fully dissolved, place the tube in a water bath sonicator. Sonicate for 10-15 minutes, or until the solution is clear.[2]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to one month or at -80°C for up to six months. [1]

Protocol 2: Preparation of a 100 µM **AT-1002 TFA** Working Solution in PBS

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer for use in cell-based assays.

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Materials:

- 10 mM **AT-1002 TFA** stock solution in DMSO (from Protocol 1)
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile conical tubes or microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Calculation: Determine the volume of the 10 mM stock solution needed to prepare the desired volume of 100 µM working solution. For example, to prepare 1 mL of a 100 µM working solution, you will need 10 µL of the 10 mM stock solution.
  - V1 = (M2 * V2) / M1 = (100 µM * 1 mL) / 10,000 µM = 0.01 mL = 10 µL
- Dilution: Add 990 µL of sterile PBS to a sterile tube.
- Addition of Stock: Add 10 µL of the 10 mM **AT-1002 TFA** stock solution to the PBS.
- Mixing: Gently vortex or pipette up and down to mix the solution thoroughly.
- Use: Use the freshly prepared working solution immediately for your experiment. Note that treatment of Caco-2 cells with up to 5 mg/mL of AT-1002 for 3 hours did not affect cell viability.[2]

Visualizations

Experimental Workflow for **AT-1002 TFA** Solution Preparation

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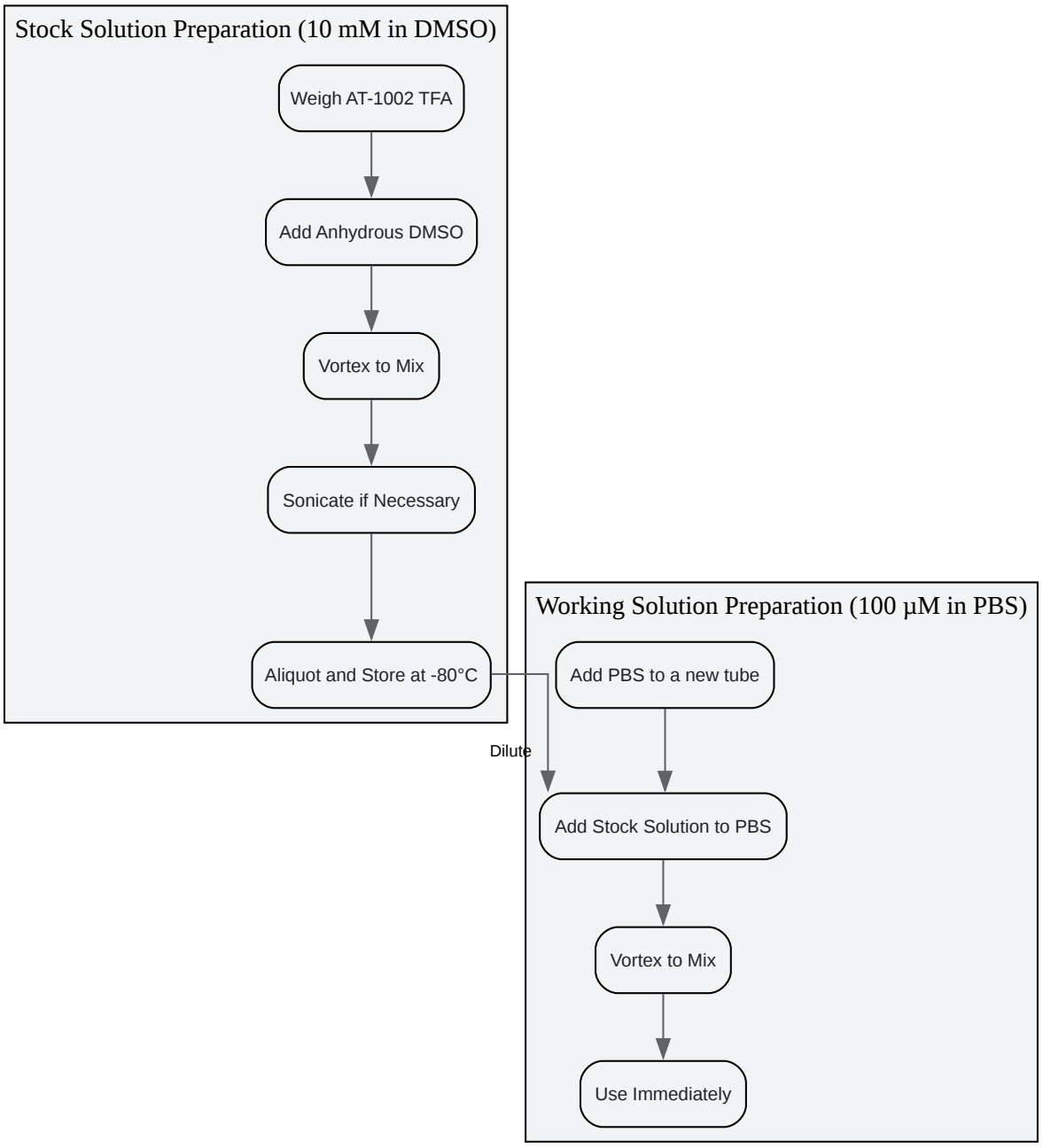

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Caption: Workflow for preparing **AT-1002 TFA** stock and working solutions.

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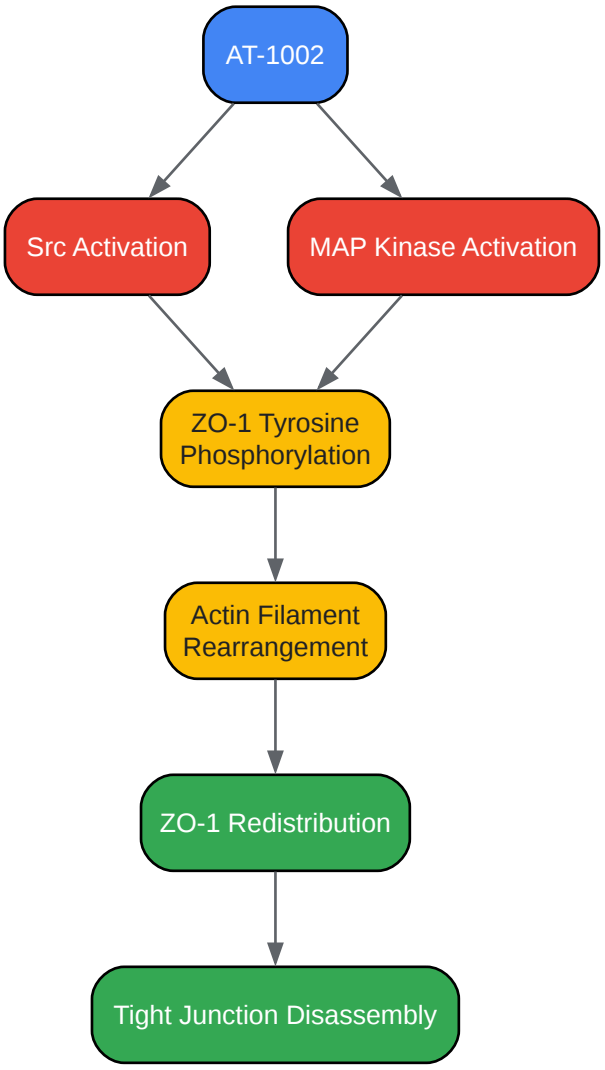
Signaling Pathway of AT-1002



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Caption: AT-1002 signaling pathway leading to tight junction disassembly.

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **AT-1002 TFA** and solvents like DMSO.
- Handling TFA: **AT-1002 TFA** is a salt of trifluoroacetic acid. While the amount is small, handle the powder and solutions with care.

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- DMSO Handling: DMSO is a powerful solvent and can facilitate the absorption of substances through the skin. Avoid direct contact.
- Ventilation: Work in a well-ventilated area or a chemical fume hood when handling DMSO.
- Disposal: Dispose of all chemical waste according to your institution's guidelines.

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